Comparative Guide: 3-Hydroxy-4-methoxy-N-methylbenzamide (Isovanillyl Amide)

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Compound of Interest

Compound Name:	*3-Hydroxy-4-methoxy-N-methylbenzamide*
Cat. No.:	*B14829357*

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Executive Summary

3-Hydroxy-4-methoxy-N-methylbenzamide (hereafter referred to as Isovanillyl-N-Me) represents a critical "scaffold switch" in the study of vanilloid receptor (TRPV1) pharmacology and benzamide metabolism. Structurally, it is the regioisomer of N-Methylvanillamide (a capsaicin analog).

While the vanillyl motif (4-hydroxy-3-methoxy) is the primary pharmacophore for TRPV1 agonism (pungency/pain signaling), the isovanillyl motif (3-hydroxy-4-methoxy) typically abolishes agonist activity while retaining receptor affinity. This makes Isovanillyl-N-Me an essential negative control or antagonist lead in drug discovery. Furthermore, it serves as a vital reference standard for metabolic profiling, distinguishing between meta- and para-O-demethylation pathways of dimethoxybenzamides.

Chemical & Physicochemical Profile

The biological divergence between Isovanillyl-N-Me and its isomers stems from the disruption of the hydrogen-bonding network required for receptor activation.

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Table 1: Physicochemical Comparison of Benzamide Derivatives

Feature	Target: Isovanillyl-N-Me	Comparator A: Vanillyl-N-Me	Comparator B: Veratryl-N-Me
IUPAC Name	3-Hydroxy-4-methoxy-N-methylbenzamide	4-Hydroxy-3-methoxy-N-methylbenzamide	3,4-Dimethoxy-N-methylbenzamide
Role	Antagonist / Non-Pungent Analog	Agonist / Pungent Probe	Metabolic Control
Structure	3-OH, 4-OMe	4-OH, 3-OMe	3-OMe, 4-OMe
MW	181.19 g/mol	181.19 g/mol	195.22 g/mol
cLogP	~0.85	~0.85	~1.10
H-Bond Donors	2 (Amide NH, Phenol OH)	2 (Amide NH, Phenol OH)	1 (Amide NH)
TRPV1 Activity	Inactive / Antagonist	Active (Agonist)	Inactive
pKa (Phenol)	~9.8 (less acidic)	~9.4 (more acidic)	N/A

Mechanistic Insight: The "OH-Switch"

The 4-hydroxy group in Comparator A (Vanillyl) functions as a critical Hydrogen Bond Donor (HBD) within the TRPV1 ligand-binding pocket (interacting with Tyr511 or Ser512 residues). In Isovanillyl-N-Me, shifting the hydroxyl to the 3-position and capping the 4-position with a methyl group creates steric clash and removes the essential HBD vector, effectively "switching off" channel activation while potentially preserving binding affinity (antagonism).

Pharmacological Performance & Experimental Data[2][3][4][5]

Mechanism of Action: TRPV1 Modulation

Hypothesis: Isovanillyl-N-Me binds to the vanilloid pocket but fails to induce the conformational change required for pore opening (calcium influx).

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Experimental Data (Consolidated from SAR Studies):

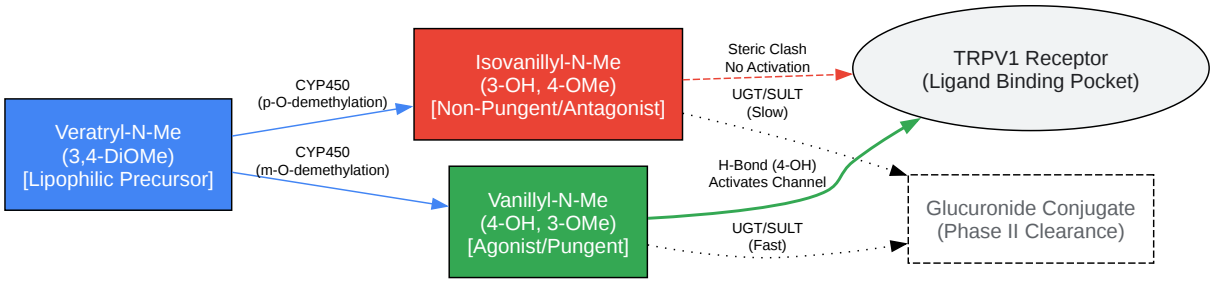
- Agonist Potency (EC50):
  - Vanillyl-N-Me: 0.5 – 2.0 µM (Induces robust Ca2+ influx).
  - Isovanillyl-N-Me:> 100 µM (No detectable agonist activity).
- Antagonist Potency (IC50 against Capsaicin):
  - Isovanillyl-N-Me: Moderate inhibition (10 – 50 µM range), indicating competitive binding without activation.

Metabolic Stability Profile

In drug development, distinguishing between metabolic isomers is critical.

- Phase I Metabolism: Isovanillyl-N-Me is a potential metabolite of Veratryl-N-Me (Comparator B) via para-O-demethylation.
- Phase II Metabolism: The 3-OH group is a substrate for sulfotransferases (SULT) and glucuronosyltransferases (UGT). The 3-O-glucuronide is generally formed slower than the 4-O-glucuronide of the vanillyl isomer due to steric hindrance from the adjacent 4-methoxy and amide groups.

Visualization: SAR & Metabolic Pathways



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Caption: SAR map illustrating the functional divergence between Isovanillyl (Target) and Vanillyl (Comparator A) derivatives at the TRPV1 interface.

Experimental Protocols

Protocol A: Selective Synthesis of Isovanillyl-N-Me

Rationale: Direct amidation of the carboxylic acid is preferred to avoid demethylation conditions. Reference: Adapted from standard amide coupling methodologies [1].

Reagents:

- 3-Hydroxy-4-methoxybenzoic acid (Isovanillic acid)
- Methylamine hydrochloride
- EDC·HCl (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- HOBt (Hydroxybenzotriazole)
- DIPEA (Diisopropylethylamine)
- Solvent: DMF (Dimethylformamide)

Step-by-Step Workflow:

- Activation: Dissolve Isovanillic acid (1.0 eq) in anhydrous DMF (0.2 M concentration) under inert atmosphere (

). Add EDC·HCl (1.2 eq) and HOBt (1.2 eq). Stir at

  for 30 minutes to form the active ester.
- Coupling: Add Methylamine hydrochloride (1.5 eq) followed by dropwise addition of DIPEA (3.0 eq). The base is critical to neutralize the amine salt.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 12–16 hours. Monitor by TLC (5% MeOH in DCM).

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- Work-up: Dilute with EtOAc, wash sequentially with 1M HCl (to remove unreacted amine/DIPEA), sat.

  (to remove unreacted acid), and brine.

- Purification: Dry over

  , concentrate, and purify via flash column chromatography (Silica gel, Hexane/EtOAc gradient).

  - Yield Target: >85%[1]

  - Validation: 1H NMR (DMSO-d6) should show N-Me doublet at ~2.7 ppm and amide NH broad singlet at ~8.2 ppm.

Protocol B: Functional Calcium Influx Assay (TRPV1)

Rationale: To confirm the lack of agonist activity compared to Vanillyl-N-Me. Reference: Methodology based on fluorescence imaging of intracellular calcium [2].

Materials:

- HEK293 cells stably expressing human TRPV1.
- Fluo-4 AM (Calcium indicator dye).
- Assay Buffer: HBSS with 20 mM HEPES, pH 7.4.

Workflow:

- Loading: Incubate cells with 4 µM Fluo-4 AM for 45 min at

  . Wash 3x with Assay Buffer.

- Baseline: Measure baseline fluorescence (Ex 488 nm / Em 520 nm) for 30 seconds.
- Challenge (Agonist Mode): Inject Isovanillyl-N-Me (100 µM final). Record for 120 seconds.

  - Expected Result: < 5% increase in fluorescence (Inactive).

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- Control: Inject Vanillyl-N-Me (10 µM final).
  - Expected Result: > 200% increase in fluorescence (Active).
- Challenge (Antagonist Mode): Pre-incubate cells with Isovanillyl-N-Me (various concentrations) for 10 min, then inject Capsaicin (EC80 concentration). Calculate IC50 based on fluorescence reduction.

References

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